

The Predicted Properties of Element 61: A Technical Review of Pre-Discovery Postulates

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Promethium*

Cat. No.: *B1207039*

[Get Quote](#)

Abstract

This technical guide provides a comprehensive overview of the predicted properties of **promethium** (Element 61) before its confirmed discovery and characterization in 1945. The existence of this lanthanide was first postulated by Czech chemist Bohuslav Brauner in 1902 and later confirmed as a gap in the periodic table by Henry Moseley in 1914. This document details the theoretical basis for these predictions, outlines the experimental methodologies of the era for rare-earth element separation, and presents a comparative analysis of the predicted versus the subsequently determined properties of **promethium**. This analysis is intended for researchers, scientists, and professionals in drug development with an interest in the history of elemental discovery and the predictive power of the periodic table.

Introduction: The Gap in the Lanthanide Series

In the early 20th century, the periodic table had several known gaps, one of the most intriguing being the space between neodymium (Element 60) and samarium (Element 62). In 1902, Bohuslav Brauner, while extensively studying the lanthanides, noted that the difference in physicochemical properties between neodymium and samarium was anomalously large compared to other adjacent rare-earth elements.^{[1][2][3]} This observation led him to predict the existence of an intermediate element.^{[1][2][3]}

This prediction gained a firm theoretical foundation in 1914 through the work of Henry Moseley.^[1] Utilizing X-ray spectroscopy, Moseley established a direct relationship between an

element's atomic number and the frequency of its emitted X-rays. His work confirmed the existence of a void in the periodic table for an element with the atomic number 61.^{[1][3]}

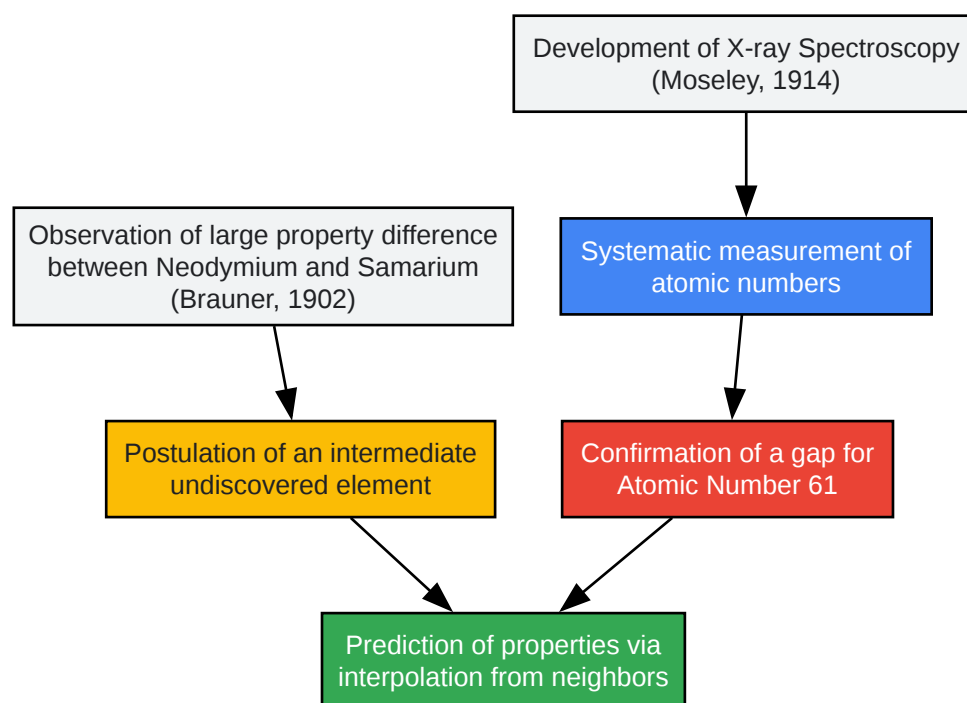
Predicted Physicochemical Properties

Prior to its discovery, the properties of Element 61 were inferred primarily through interpolation of the known properties of its neighbors, neodymium and samarium. While specific quantitative predictions from the early 20th century are not well-documented, the logical scientific approach of the time would have been to average the values of the bracketing elements. The following table summarizes these predicted properties against the now-known actual properties of **promethium**.

Property	Predicted (Interpolated) Value	Actual Value (Promethium)
Atomic Weight (amu)	~147.5	145
Density (g/cm ³)	~7.38	7.26
Melting Point (°C)	~1050	1042
Boiling Point (°C)	~2424	3000
Oxidation State	+3	+3
Color of Salts	Pink/Rose	Pink/Red

Logical Framework for Prediction

The prediction of **promethium**'s properties was a testament to the power of the periodic law. The logical flow of this prediction, from initial observation to the confirmation of a missing element, can be visualized as follows:



[Click to download full resolution via product page](#)

Prediction Pathway for Element 61

Experimental Protocols of the Era

The search for Element 61 in the early 20th century was fraught with challenges, primarily due to the difficulty in separating the chemically similar lanthanides. The predominant and most advanced technique of the time was fractional crystallization.

Fractional Crystallization

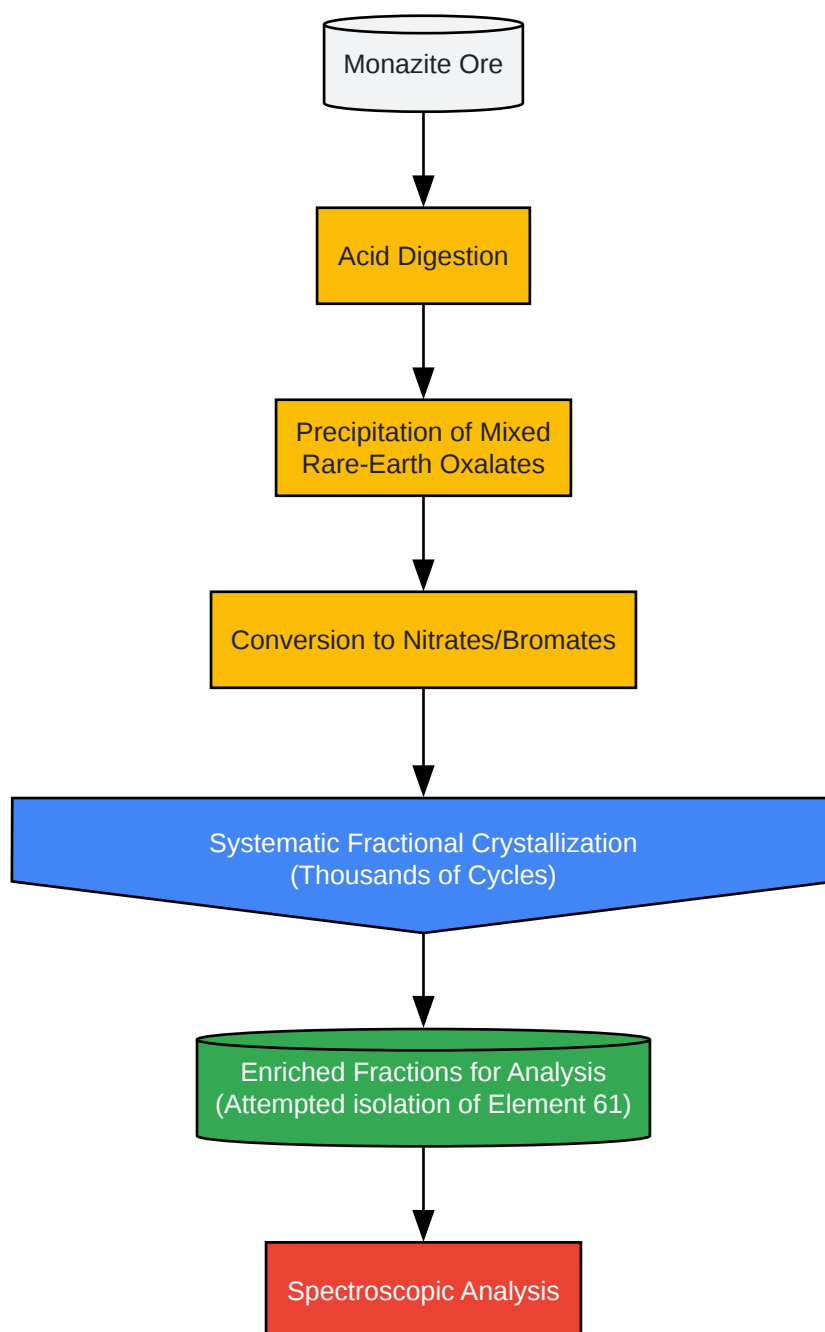
This method relies on the slight differences in the solubility of the salts of adjacent rare-earth elements. By repeatedly dissolving and partially recrystallizing a mixture of rare-earth salts, it was possible to achieve a gradual separation.

A generalized workflow for the attempted isolation of Element 61 via fractional crystallization is as follows:

- **Ore Processing:** A rare-earth bearing mineral, such as monazite sand, would be digested in strong acid.

- Initial Separation: The rare earths would be precipitated from the solution, often as oxalates or double sulfates, to separate them from other elements.
- Fractionation: The mixed rare-earth salts (e.g., nitrates or bromates) were dissolved, and the solution was allowed to slowly evaporate, causing the least soluble salts to crystallize first. This process would be repeated thousands of times to achieve enrichment.

This methodology was employed by several research groups in their attempts to isolate Element 61. Notably, two groups, one in Italy and one in the United States, claimed to have discovered the element, naming it "florentium" and "illinium" respectively.^[2] However, these discoveries were later proven to be erroneous, with the isolated samples being mixtures of other rare earths.^[1]



[Click to download full resolution via product page](#)

Attempted Isolation Workflow for Element 61

The eventual successful isolation of **promethium** in 1945 by Jacob A. Marinsky, Lawrence E. Glendenin, and Charles D. Coryell at Oak Ridge National Laboratory was achieved through a then-novel technique of ion-exchange chromatography, which allowed for a much more efficient separation of the fission products of uranium fuel.[2]

Conclusion

The prediction of **promethium**'s existence and its general properties stands as a significant intellectual achievement in the history of chemistry. It underscored the predictive power of the periodic table and highlighted the ingenuity of scientists like Brauner and Moseley. While the early experimental techniques for rare-earth separation proved inadequate for its isolation, the theoretical framework guiding the search was remarkably sound. The eventual discovery of **promethium** not only filled a gap in the periodic table but also validated the systematic, predictive approach to scientific discovery.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Promethium - Wikipedia [en.wikipedia.org]
- 2. Promethium Element | Uses, Facts, Physical & Chemical Characteristics [periodic-table.com]
- 3. briandcolwell.com [briandcolwell.com]
- To cite this document: BenchChem. [The Predicted Properties of Element 61: A Technical Review of Pre-Discovery Postulates]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207039#predicted-properties-of-promethium-before-its-discovery]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com